Application Note: Protocol for Dissolving Platinum Nanoparticles in Aqua Regia

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Nitric acid;platinum*
Cat. No.:	*B8181684*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Platinum nanoparticles (Pt NPs) are utilized in a vast range of applications, from catalysis in industrial processes to advanced biomedical applications, including drug delivery and cancer therapy. For quantitative analysis, such as Inductively Coupled Plasma Mass Spectrometry (ICP-MS), or for the synthesis of platinum-based therapeutic agents, it is essential to completely dissolve the nanoparticles into a homogeneous aqueous solution. Aqua regia, a 3:1 mixture of concentrated hydrochloric acid (HCl) and nitric acid (HNO_3), is one of the few reagents capable of dissolving noble metals like platinum.[1][2] The high reactivity of aqua regia stems from the formation of highly oxidizing species, including chlorine (Cl_2) and nitrosyl chloride (NOCl), which facilitate the oxidation of platinum to Pt(IV) ions. These ions are then stabilized in solution as the hexachloroplatinate(IV) complex ion, $[PtCl_6]^{2-}$.[2]

This document provides a detailed protocol for the safe and effective dissolution of platinum nanoparticles using aqua regia, tailored for analytical and developmental applications.

Critical Safety Precautions

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Aqua regia is extremely corrosive, is a powerful oxidizer, and generates toxic gases.[2][3] All handling must be performed with extreme caution.

- Work Area: All procedures must be conducted within a certified chemical fume hood with the sash positioned as low as possible.[4][5] The work area should be clear of all organic compounds, flammable materials, and other incompatible chemicals to prevent violent reactions or explosions.[5][6]
- Personal Protective Equipment (PPE): At a minimum, users must wear a lab coat, ANSI-rated splash goggles, and a face shield.[2] Heavy-duty, acid-resistant gloves (e.g., butyl rubber or neoprene) are required over standard nitrile gloves.[2][6] An acid-resistant apron is recommended.[3]
- Preparation: Always prepare aqua regia fresh for immediate use; do not store it.[5][6] When preparing the solution, always add the nitric acid slowly to the hydrochloric acid.[4] Never reverse the order. The solution will become hot and evolve toxic yellow-brown fumes (NOCl, Cl_2, NO_2).[3]
- Venting:NEVER store aqua regia in a sealed or tightly capped container.[4][7] The reaction continuously generates gases, which can lead to a rapid pressure buildup and cause the container to explode.[2][7] Waste containers must be loosely capped or fitted with a venting cap.
- Spill & Emergency: An eyewash station and safety shower must be immediately accessible.[2] Keep an acid-neutralizing agent (e.g., sodium bicarbonate) readily available for spills.[8]
- Buddy System: Do not work alone when handling aqua regia.[6] Ensure another person is aware of the procedure and is nearby.

Materials and Equipment

- Reagents:
  - Concentrated Hydrochloric Acid (HCl, ~37%)
  - Concentrated Nitric Acid (HNO_3, ~70%)

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- Platinum Nanoparticle Sample (powder or colloidal suspension)
- Deionized (DI) Water (Type 1)
- Ice (for neutralization)
- Sodium Bicarbonate ($NaHCO_3$) or other suitable base for neutralization

- Equipment:
  - Certified Chemical Fume Hood
  - Borosilicate glass beakers or digestion vessels[2][6]
  - Glass graduated cylinders
  - Glass stirring rod
  - Hot plate or graphite digester block
  - Volumetric flasks (Class A) for final dilutions
  - Pipettes and pipette tips
  - pH test strips

Experimental Protocols

This section details two common protocols for dissolving Pt NPs for subsequent analysis. The high surface-area-to-volume ratio of nanoparticles allows for much faster dissolution compared to bulk platinum, making room temperature digestion often sufficient.[9]

Protocol 1: Room Temperature Digestion

This method is suitable for many Pt NP formulations, especially those on high-surface-area supports, and is preferable for minimizing volatile losses.[9]

- Sample Preparation: Accurately weigh approximately 10-20 mg of the platinum nanoparticle sample and place it into a clean borosilicate glass digestion vessel.

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- Aqua Regia Preparation:
  - Inside the fume hood, measure 3 mL of concentrated HCl into a separate clean glass beaker.
  - Slowly add 1 mL of concentrated HNO_3 to the HCl.[4] The solution will turn yellow/orange and begin to fume.
- Digestion:
  - Carefully add the freshly prepared aqua regia to the vessel containing the Pt NP sample.
  - Gently swirl the vessel to ensure all the sample is wetted by the acid.
  - Cover the vessel with a watch glass and allow it to stand at room temperature (e.g., 25 °C) in the fume hood for 2-4 hours.[9] The solution should become a clear orange/yellow liquid as the nanoparticles dissolve.
- Dilution:
  - After digestion, carefully and slowly add DI water to the vessel to quench the reaction and dilute the acid.
  - Quantitatively transfer the solution to a Class A volumetric flask of appropriate size (e.g., 50 mL or 100 mL).
  - Rinse the digestion vessel multiple times with small volumes of DI water, adding the rinsings to the volumetric flask.
  - Bring the flask to final volume with DI water. The final acid concentration for ICP-MS analysis should typically be 2-5%.
- Waste Neutralization: Immediately neutralize any unused aqua regia by slowly pouring it over a large amount of ice, followed by gradual neutralization with sodium bicarbonate solution until the pH is neutral.[4]

Protocol 2: Heated Digestion

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Heating can accelerate the dissolution of more resistant Pt NP structures or agglomerates.[10][11]

- Sample Preparation: Follow Step 1 from Protocol 4.1.
- Aqua Regia Preparation: Follow Step 2 from Protocol 4.1.
- Digestion:
  - Add the freshly prepared aqua regia to the sample vessel inside the fume hood.
  - Place the vessel on a hot plate or in a digester block set to 90-100 °C.[10][11]
  - Heat for 2-3 hours, ensuring the solution does not boil dry.[10][11] The reaction is complete when no solid particles are visible and the solution is clear.
- Cooling and Dilution:
  - Turn off the heat and allow the vessel to cool completely to room temperature inside the fume hood.
  - Once cool, proceed with the dilution steps as described in Step 4 of Protocol 4.1.
- Waste Neutralization: Follow Step 5 from Protocol 4.1.

Data Presentation

The optimal conditions for dissolving platinum can vary based on the material's form (nanoparticle vs. bulk) and its supporting matrix.

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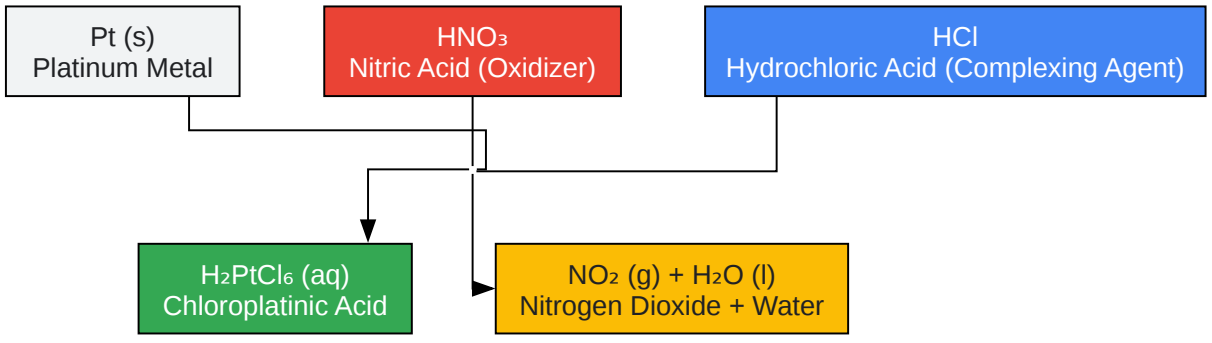
Parameter	Platinum Nanoparticles (on Carbon)[9]	Platinum Group Metals (General)[11]	Carbon-Supported Bimetallic NPs[10]	Bulk Platinum
Reagent	Aqua Regia	Aqua Regia	Aqua Regia	Aqua Regia
Temperature	25 °C (Room Temp)	90 °C	90 - 100 °C	Near Boiling
Time	2 hours	2 hours	3 - 5 hours	~25 hours
Outcome	High recovery for ICP-MS	Complete dissolution for ICP-MS	Complete dissolution for ICP-MS	Complete dissolution

Note: The dissolution of platinum in aqua regia is a surface chemical reaction with a calculated activation energy of 72.1 kJ/mol.[12]

Visualizations

Logical Relationship: Pt Dissolution in Aqua Regia

The diagram below illustrates the overall chemical reaction where platinum metal is oxidized by nitric acid and complexed by hydrochloric acid to form soluble chloroplatinic acid.[1][2]



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Caption: Chemical reaction pathway for the dissolution of platinum in aqua regia.

Experimental Workflow: Sample Preparation for Analysis

This workflow outlines the key steps from receiving a platinum nanoparticle sample to preparing it for quantitative analysis.

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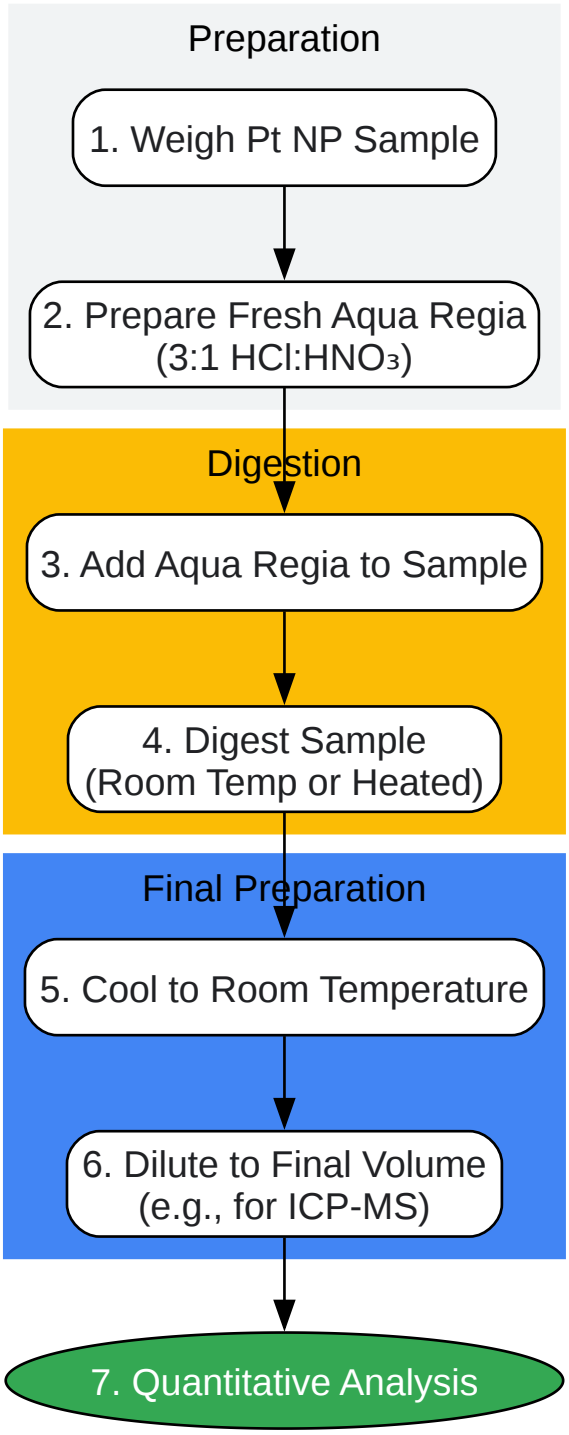

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Caption: Workflow for dissolving Pt NPs for subsequent quantitative analysis.

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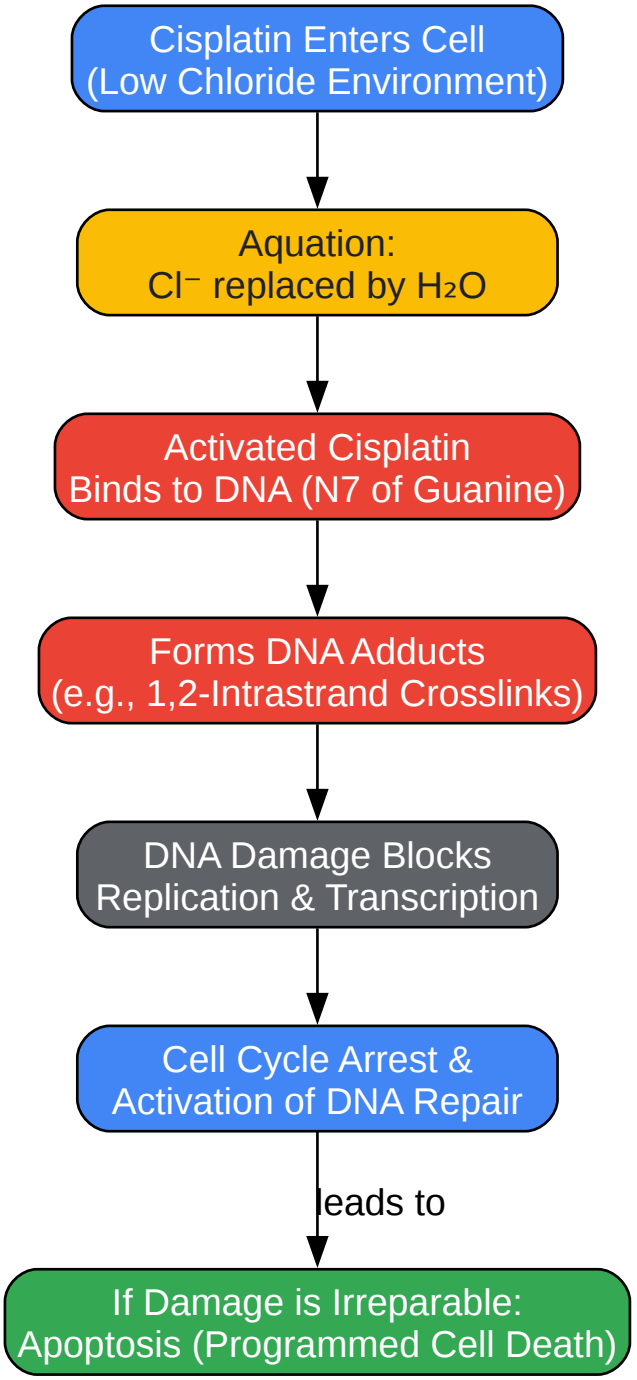
Signaling Pathway: Biological Relevance of Dissolved Platinum

The dissolved platinum, in the form of a platinum(IV) complex, is a direct precursor to platinum-based chemotherapy drugs like cisplatin. This diagram shows a simplified mechanism of action for cisplatin, highlighting its relevance to drug development professionals.



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References

- 1. Platinum - Wikipedia [en.wikipedia.org]
- 2. Aqua Regia reacts with platinum | Filo [askfilo.com]
- 3. brainly.com [brainly.com]
- 4. academic.oup.com [academic.oup.com]
- 5. researchgate.net [researchgate.net]
- 6. Give equations to show the use of aqua regia in dissolving platinum [allen.in]
- 7. researchgate.net [researchgate.net]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Cisplatin - Wikipedia [en.wikipedia.org]
- 10. Cisplatin Activates the Growth Inhibitory Signaling Pathways by Enhancing the Production of Reactive Oxygen Species in Non-small Cell Lung Cancer Carrying an EGFR Exon 19 Deletion - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Cellular Responses to Cisplatin-Induced DNA Damage - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Cisplatin in cancer therapy: molecular mechanisms of action - PMC [pmc.ncbi.nlm.nih.gov]

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